

Astragaloside III stock solution preparation storage conditions

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Compound Focus: Astragaloside III

CAS No.: 84687-42-3

Cat. No.: S578275

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Astragaloside III Stock Solution Preparation & Storage

Based on the search results, the most consistent and detailed information for preparing and storing **Astragaloside III** stock solutions is summarized in the table below.

Aspect	Specification	Source / Context
Molecular Weight	784.97 g/mol	[1] [2] [3]
Solubility in DMSO	50 mg/mL (63.70 mM)	[1]
Recommended Stock Concentration	10 mM (in DMSO)	[1]
Reconstitution Note	Solution format "ready for reconstitution"; "Hygroscopic DMSO has a significant impact on the solubility" (use newly opened DMSO)	[1]
Stock Solution Storage	-80°C for 6 months; -20°C for 1 month (aliquot to prevent inactivation from freeze-thaw cycles)	[1]

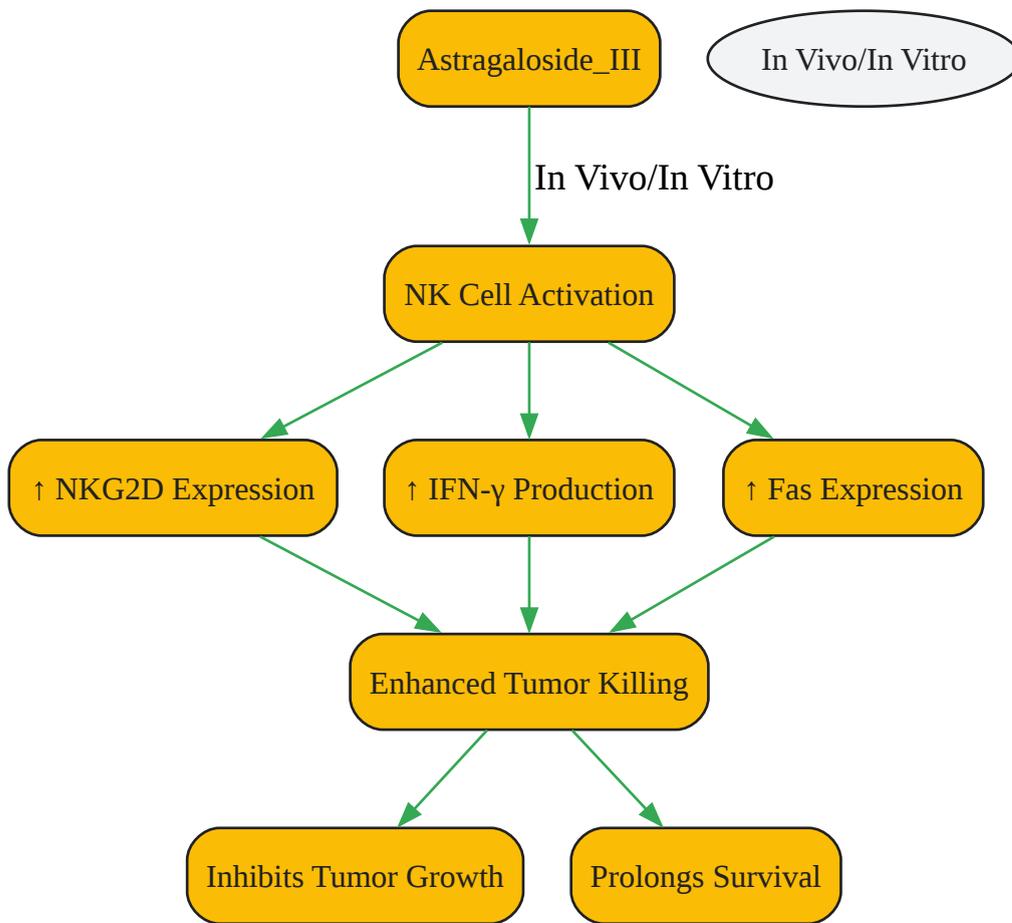
Aspect	Specification	Source / Context
Lyophilized Powder Storage	Store desiccated at -20°C ; stable for 36 months	[2]
Solution for Experiment	Store at -20°C and use within 1 month	[2]

Frequently Asked Questions (FAQs) for Researchers

Q1: What is the best practice for creating a working solution for in vivo studies? The supplier MedChemExpress provides specific protocols for preparing dosing solutions for animal experiments. The following method is recommended for a 2.5 mg/mL suspension [1]:

- **Protocol:** 10% DMSO + 90% (20% SBE- β -CD in Saline)
- **Instructions:** Add 100 μ L of a 25.0 mg/mL DMSO stock solution to 900 μ L of 20% SBE- β -CD in Saline. Mix evenly. This yields a suspended solution suitable for oral and intraperitoneal injection.

Q2: I am studying its anti-tumor mechanisms. What are the key experimental details? The experimental workflow for studying the anti-tumor effects of **Astragaloside III** via NK cell activation can be summarized as follows:



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- **In Vitro NK Cell Assay:** Treatment with 4-40 nM **Astragaloside III** significantly increased the expression of the activating receptor NKG2D and the production of IFN- γ in Natural Killer (NK) cells [1].
- **In Vivo Tumor Model:** In CT26 colon cancer-bearing mice, intravenous administration of **Astragaloside III** at 50 mg/kg every two days for a total of 5 injections significantly inhibited tumor growth and prolonged survival. Analysis showed increased infiltration of NK cells into tumors and upregulation of NKG2D, IFN- γ , and Fas expression [1].

Q3: How stable is Astragaloside III in a solution for cell culture work? For cell-based assays, a 10 mM stock solution in DMSO is standard. The key stability findings from the search results are [1]:

- When stored at **-20°C**, use the stock solution within **1 month**.
- It is crucial to **aliquot** the stock solution to avoid repeated freeze-thaw cycles, which can lead to product inactivation and loss of potency.

Q4: What is the pharmacokinetic profile of Astragaloside III, which could impact my experimental design? A study focused on pharmacokinetics concluded that **Astragaloside III** has **low oral bioavailability** [3].

- **Absolute Oral Bioavailability:** Calculated at $4.15 \pm 0.67\%$.
- **Elimination Half-Life:** 2.13 ± 0.11 hours.
- **Implication for Research:** This suggests poor absorption and/or strong metabolism in vivo, which is a critical factor to consider when designing animal studies, as oral administration may require higher doses or alternative dosing routes to achieve efficacy.

Troubleshooting Common Experimental Issues

Problem 1: Precipitation occurs when diluting the DMSO stock into aqueous cell culture media.

- **Solution:** Ensure you are using a recommended solvent protocol. For in vitro work, one supplier suggests a specific co-solvent system: 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline. When preparing 1 mL of this working solution, add 100 μ L of DMSO stock to the PEG300 and Tween-80 first, mix thoroughly, and then add the saline slowly while vortexing to achieve a clear solution [1].

Problem 2: The observed biological effect in my assay is weaker than expected.

- **Potential Cause & Investigation:**
 - **Check Stock Solution Age:** Ensure the stock solution has not been stored for longer than the recommended 1 month at -20°C [1].
 - **Review Bioavailability:** If conducting in vivo studies via oral gavage, the low oral bioavailability (4.15%) could be a major limiting factor. Consider alternative administration routes, such as intraperitoneal injection, used in some referenced studies [1].
 - **Confirm Mechanism:** For anti-tumor studies, verify that your experimental system (e.g., cell lines, animal model) is responsive to NK cell-mediated cytotoxicity, which is a primary mechanism of action for **Astragaloside III** [1] [3].

Problem 3: I need to separate Astragaloside III from its structural analog, Astragaloside IV, for analysis.

- **Solution:** A published UPLC-ESI-MS method has successfully separated these two compounds, which have the same molecular weight and very similar structures. The method uses ultra-performance liquid chromatography coupled with electrospray ionization-mass spectrometry [3].

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References

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